

Comprehensive Spectroscopic Guide: 3-(2-Chloro-1H-imidazol-1-yl)piperidine

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Compound of Interest

Compound Name: 3-(2-Chloro-1H-imidazol-1-yl)piperidine

Cat. No.: B13237704

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Executive Summary & Structural Significance[1]

3-(2-Chloro-1H-imidazol-1-yl)piperidine represents a critical fragment in Fragment-Based Drug Discovery (FBDD). The molecule combines a saturated, chiral piperidine ring (a proven pharmacophore for GPCR ligands) with a 2-chloroimidazole moiety.[1] The 2-chloro substituent on the imidazole is electronically significant, withdrawing density from the aromatic ring and serving as a versatile handle for further functionalization (e.g., Suzuki-Miyaura coupling or nucleophilic aromatic substitution).[1]

- Chemical Formula:

[1]

- Molecular Weight: 185.65 g/mol [1]
- Chirality: The C3 position of the piperidine ring is a stereocenter.[1] The data below applies to the racemic mixture unless specified as enantiopure (

or

).

Physicochemical Profile & Solubility

Property	Value / Description
Exact Mass	185.07 (for)
Appearance	White to off-white hygroscopic solid (typically isolated as HCl salt)
pKa (Calc.)	Piperidine NH: ~10.8 Imidazole N3: ~3.5 (reduced basicity due to Cl)
Solubility	High: Water, Methanol, DMSO Low: Hexane, Diethyl Ether
LogP (Calc.)	~0.8 (Lipophilic enough for membranes, hydrophilic enough for solubility)

Mass Spectrometry (MS) Characterization[1]

The mass spectrum of this compound is dominated by the characteristic chlorine isotope pattern and the fragmentation of the piperidine ring.[1]

Ionization & Isotope Pattern[1]

- Method: ESI+ (Electrospray Ionization, Positive Mode)[1]

- Parent Ion (

):

- 186.1 (100% relative abundance,

)[1]

- 188.1 (~32% relative abundance,

)[1]

- Diagnostic Feature: The distinct 3:1 ratio of the M and M+2 peaks is the primary confirmation of the monochlorinated species.[\[1\]](#)

Fragmentation Pathway (MS/MS)

Upon collision-induced dissociation (CID), the molecule undergoes characteristic cleavages:

- Loss of Cl:

186

151 (

). A common neutral loss in halo-heterocycles.

- Piperidine Ring Cleavage: Retro-Diels-Alder (RDA) type fragmentation or loss of from the piperidine ring is often observed.[\[1\]](#)
- Imidazole Cleavage: Cleavage of the C-N bond connecting the rings (rare under mild conditions) would yield fragments at
~84 (piperidine cation) and
~102 (chloroimidazole).[\[1\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Note: Chemical shifts (

) are reported in ppm relative to TMS.[\[1\]](#) Solvent: DMSO-

or

.[\[1\]](#)

NMR: Proton Assignment

The spectrum is complex due to the diastereotopic nature of the piperidine methylene protons and the chiral center at C3.[\[1\]](#)[\[2\]](#)

Position	(ppm)	Multiplicity	Integration	Assignment Logic
Im-H4, H5	6.90 – 7.40	Doublets (Hz)	2H	Aromatic imidazole protons.[2] The 2-Cl substituent shifts these upfield relative to unsubstituted imidazole.
Pip-H3	4.10 – 4.40	Multiplet (-like)	1H	The methine proton at the chiral center (C3).[2] Deshielded significantly by the attached imidazole nitrogen.[1]
Pip-H2	2.90 – 3.20	Multiplet	2H	Diastereotopic protons adjacent to the piperidine nitrogen and the chiral center.
Pip-H6	2.50 – 2.80	Multiplet	2H	Protons adjacent to the piperidine nitrogen (distal to chiral center).
Pip-H4, H5	1.40 – 2.00	Complex Multiplets	4H	The "back" of the piperidine chair. [1] These signals often overlap.[1]
Pip-NH	2.0 – 9.0	Broad Singlet	1H	Exchangeable. Shift depends

heavily on
concentration
and salt form
(HCl salts appear
>8.5 ppm).[1]

NMR: Carbon Skeleton[1]

- C2 (Imidazole):

130–135 ppm.[1][3][2] Quaternary carbon bonded to Chlorine.[1]

- C4, C5 (Imidazole):

120–128 ppm.[1][4] Aromatic carbons.[1][5]

- C3 (Piperidine):

50–55 ppm.[1] The chiral methine carbon attached to the imidazole nitrogen.[1]

- C2, C6 (Piperidine):

45–50 ppm.[1] Methylene carbons adjacent to the amine.[1]

- C4, C5 (Piperidine):

20–30 ppm.[1] Remaining methylene carbons.[1]

Infrared Spectroscopy (FT-IR)[1]

Key functional group vibrations for rapid identification:

- :

(Broad, medium intensity; typical of secondary amines).[1]

- :

(Imidazole ring stretch).[1]

- :

(Aromatic skeletal vibrations).[\[1\]](#)

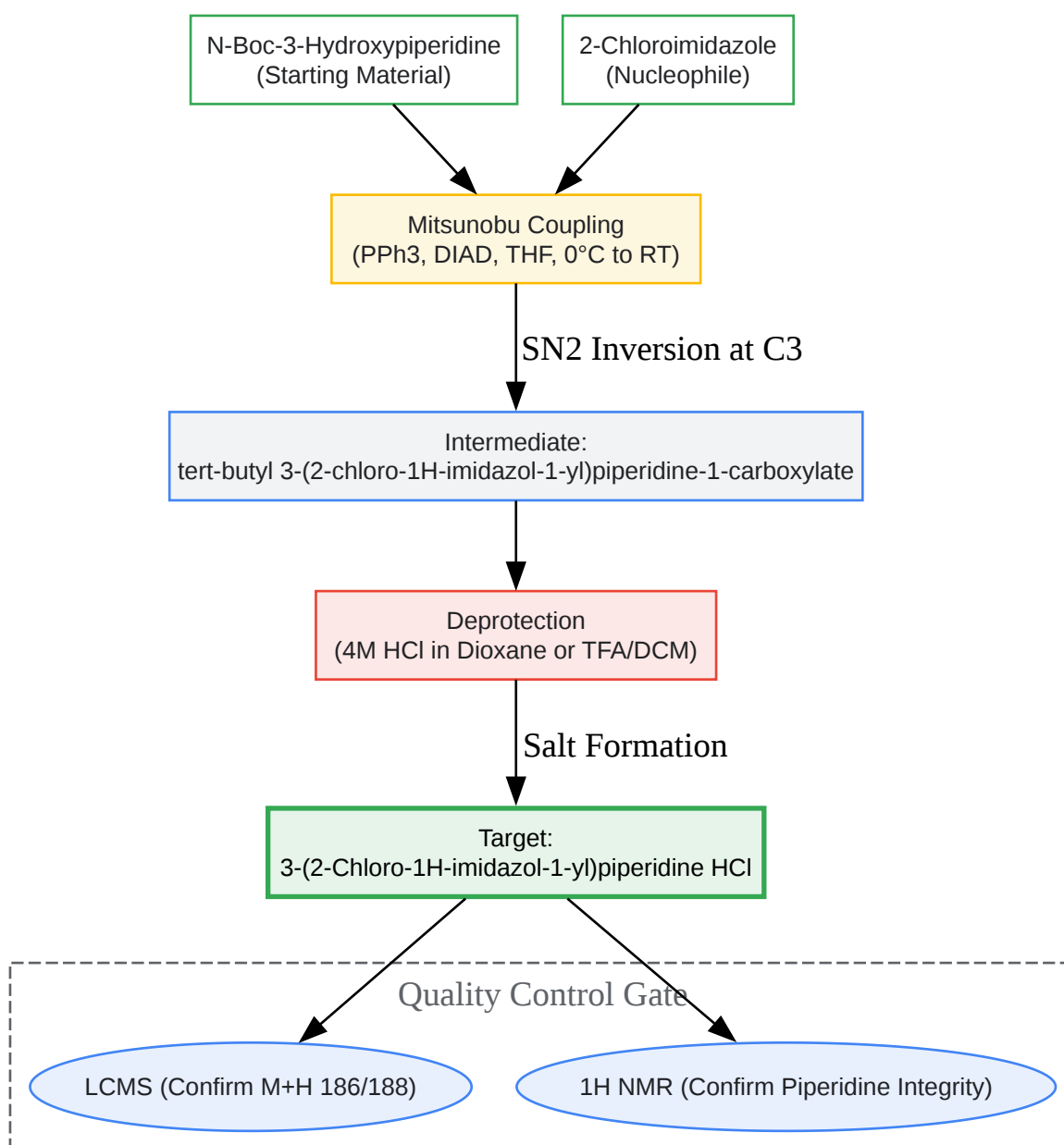
- :

(Strong band; diagnostic for the chloro-substituent).[\[1\]](#)

Experimental Protocol: Synthesis & Validation

The most reliable route to this scaffold involves a Mitsunobu coupling or nucleophilic substitution on an activated piperidine, followed by deprotection.[\[1\]](#)

Synthetic Workflow (DOT Diagram)[\[1\]](#)



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Caption: Synthetic pathway utilizing Mitsunobu coupling for regioselective N-alkylation.

Step-by-Step Protocol

- Coupling (Mitsunobu):
 - Dissolve N-Boc-3-hydroxypiperidine (1.0 eq) and 2-chloroimidazole (1.1 eq) in anhydrous THF.

- Add Triphenylphosphine (

, 1.2 eq).[1]
- Cool to 0°C. Dropwise add DIAD (Diisopropyl azodicarboxylate, 1.2 eq).[1]
- Stir at Room Temperature (RT) for 12–16 hours.
- Note: The reaction inverts the stereochemistry at C3. If starting with (

)-3-hydroxypiperidine, the product will be (

).[1]
- Purification (Intermediate):
 - Concentrate and purify via Flash Column Chromatography (Hexane/EtOAc gradient).[1]
 - Target the intermediate spot (check UV at 254 nm).[1]
- Deprotection:
 - Dissolve the intermediate in DCM.[1]
 - Add TFA (10–20 eq) or 4M HCl in Dioxane.[1] Stir for 2 hours.
 - Concentrate to dryness.[1] Triturate with diethyl ether to obtain the solid salt.[1]

Quality Control: HPLC Method

To ensure purity (>95%) for biological assays, use the following HPLC parameters:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus,

,

).[1]
- Mobile Phase A: Water + 0.1% Formic Acid.[1]
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[1]

- Gradient: 5% B to 95% B over 10 minutes.
- Flow Rate: 1.0 mL/min.[1]
- Detection: UV at 210 nm (amide/amine) and 254 nm (aromatic).[1]

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